

(S)-1-methylpiperidin-3-ol molecular weight

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Compound of Interest

Compound Name: (S)-1-methylpiperidin-3-ol

Cat. No.: B2970837

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An In-Depth Technical Guide to **(S)-1-methylpiperidin-3-ol**: Properties, Synthesis, and Applications

Abstract

(S)-1-methylpiperidin-3-ol is a chiral heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its defined stereochemistry, coupled with the reactivity of its secondary alcohol and tertiary amine functional groups, establishes it as a valuable chiral building block for the development of complex, enantiomerically pure molecules. This guide provides a comprehensive overview of its physicochemical properties, with a primary focus on its molecular weight, explores the critical role of its stereochemistry, details a representative synthetic protocol, and discusses its applications in modern drug discovery and development. Safety and handling protocols are also outlined to ensure its proper use in a research environment.

Core Physicochemical Properties

The fundamental characteristics of a compound dictate its behavior in both chemical and biological systems. For **(S)-1-methylpiperidin-3-ol**, these properties are essential for designing synthetic routes, predicting metabolic pathways, and understanding its interactions with biological targets. The molecular weight, in particular, is a cornerstone for all stoichiometric calculations.

Below is a summary of its key quantitative data.

Property	Value	Source
Molecular Weight	115.17 g/mol	[1] [2]
Molecular Formula	C ₆ H ₁₃ NO	[1] [3] [4]
Monoisotopic Mass	115.099714038 Da	[1] [5]
Appearance	Colorless to pale yellow liquid or solid	[3]
IUPAC Name	(3S)-1-methylpiperidin-3-ol	[1]
CAS Number	62367-59-3	[1] [3] [6]
Solubility	Soluble in water and various organic solvents	[3]

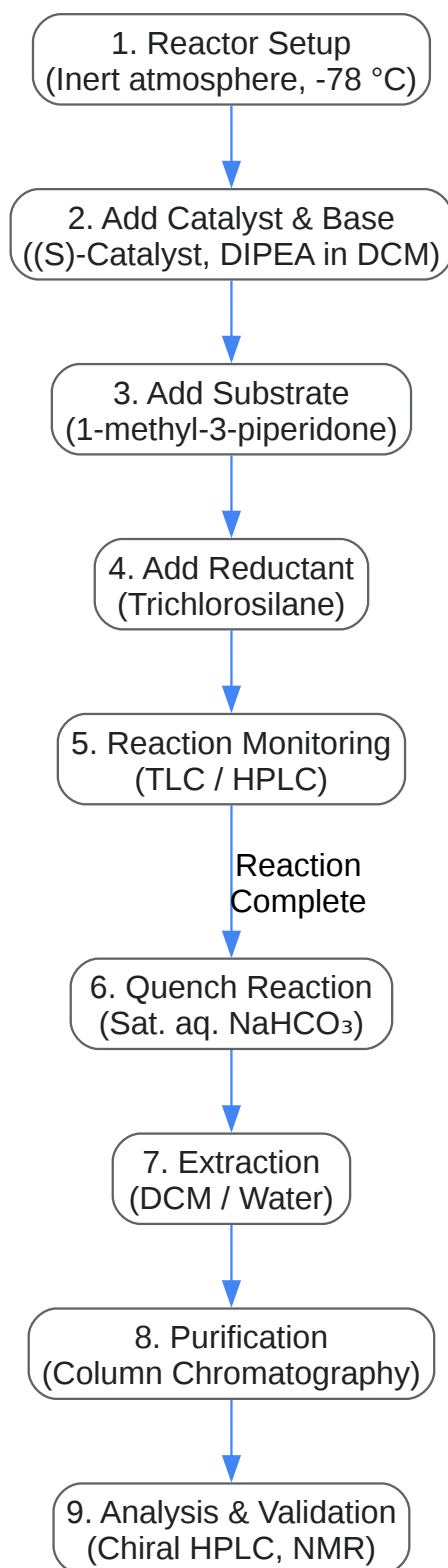


Figure 2: Workflow for Asymmetric Synthesis

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